

# Ethofumesate-2-keto: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Ethofumesate-2-keto*

Cat. No.: *B1194127*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Ethofumesate-2-keto**, a significant metabolite of the herbicide ethofumesate. This document covers its chemical properties, metabolic pathways, and analytical methodologies, presenting a valuable resource for professionals in research and development.

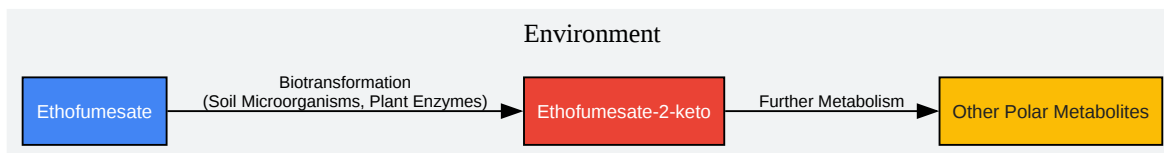
## Core Chemical and Physical Data

**Ethofumesate-2-keto**, with the CAS number 26244-33-7, is a primary degradation product of the herbicide ethofumesate.[1] Its molecular formula is C<sub>11</sub>H<sub>12</sub>O<sub>5</sub>S, and it has a molecular weight of approximately 256.28 g/mol .[2]

Property	Value	Source
CAS Number	26244-33-7	[1]
Molecular Formula	C11H12O5S	[2]
Molecular Weight	256.28 g/mol	[2]
IUPAC Name	(3,3-dimethyl-2-oxo-1-benzofuran-5-yl) methanesulfonate	[2]
Synonyms	2-keto-ethofumesate, 3,3-Dimethyl-2-oxo-2,3-dihydrobenzofurane-5-yl methane sulfonate	

## Metabolic Transformation of Ethofumesate

**Ethofumesate-2-keto** is formed through the biotic degradation of ethofumesate in soil and metabolic processes within plants.[1] The transformation is a critical aspect of ethofumesate's environmental fate and its herbicidal activity. In soil, the degradation is primarily carried out by microorganisms. In plants, ethofumesate is metabolized to **Ethofumesate-2-keto** and other polar metabolites.[1]

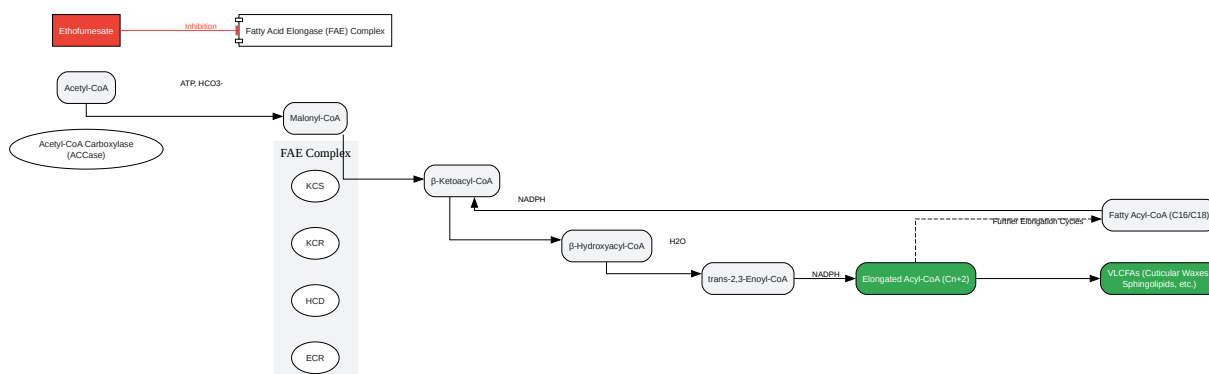


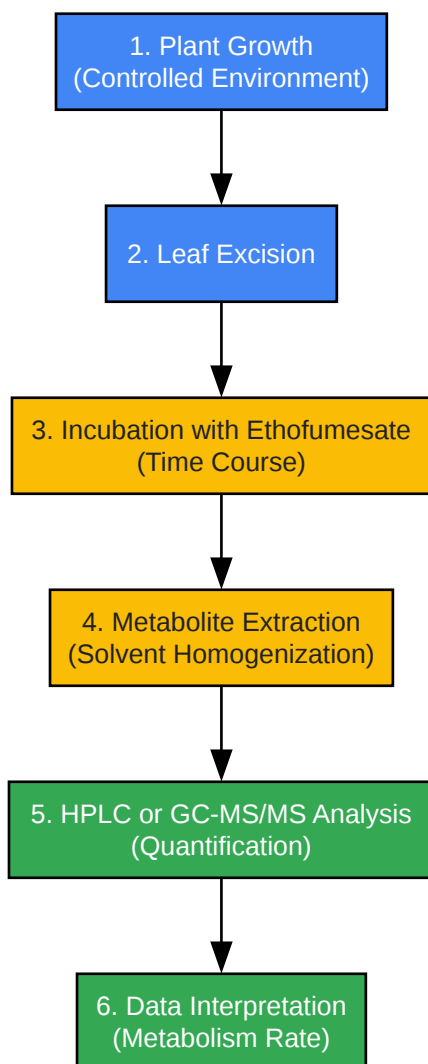
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*Metabolic pathway of Ethofumesate to **Ethofumesate-2-keto**.*

## Mechanism of Action: Inhibition of Very-Long-Chain Fatty Acid Synthesis

The parent compound, ethofumesate, functions by inhibiting the synthesis of very-long-chain fatty acids (VLCFAs) in plants.[3][4] This inhibition disrupts the formation of essential lipids required for cell membranes and the protective outer cuticle of plants, leading to growth inhibition and eventual death of susceptible weeds.[3] Specifically, ethofumesate targets the fatty acid elongase (FAE) complex, which is responsible for the elongation of fatty acid chains.





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